

Application Notes: Chlorpheniramine Hydrochloride as a Reference Standard in Pharmaceutical Analysis

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Compound of Interest

Compound Name: Chlorpheniramine hydrochloride

CAS No.: 56343-98-7

Cat. No.: B1657346

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Introduction

Chlorpheniramine, an alkylamine derivative, is a first-generation antihistamine that acts as a potent H1 receptor antagonist. It is widely used in pharmaceutical formulations for the symptomatic relief of allergic conditions such as rhinitis, urticaria, and the common cold. Accurate and precise quantification of Chlorpheniramine in bulk drug substances and finished pharmaceutical products is critical for ensuring their safety, efficacy, and quality.

Chlorpheniramine Hydrochloride, a stable salt form of the active moiety, is frequently used as a reference standard in various analytical procedures.

These application notes provide detailed protocols and validation data for the use of **Chlorpheniramine Hydrochloride** as a reference standard in two common analytical techniques: High-Performance Liquid Chromatography (HPLC) and Ultraviolet-Visible (UV-Vis) Spectrophotometry.

Physicochemical Properties of Chlorpheniramine

Property	Value
Chemical Name	3-(4-chlorophenyl)-N,N-dimethyl-3-(pyridin-2-yl)propan-1-amine hydrochloride
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ ·HCl
Molecular Weight	311.26 g/mol
Appearance	White crystalline powder
Solubility	Freely soluble in water, soluble in alcohol and chloroform, slightly soluble in ether. ^[1]

Analytical Applications

Chlorpheniramine Hydrochloride is primarily used as a reference standard for:

- **Assay of Bulk Drug Substance:** To determine the purity of **Chlorpheniramine Hydrochloride** raw material.
- **Quantification in Pharmaceutical Formulations:** To determine the content of Chlorpheniramine in tablets, syrups, and injections.
- **Identification Tests:** To confirm the identity of the active pharmaceutical ingredient (API) in a sample.
- **Validation of Analytical Methods:** As a primary standard for validating new or existing analytical procedures for Chlorpheniramine.
- **Impurity Profiling:** To identify and quantify related substances and degradation products.

High-Performance Liquid Chromatography (HPLC) Method

Reverse-phase HPLC is a widely used technique for the analysis of Chlorpheniramine due to its high specificity, sensitivity, and accuracy.

Experimental Protocol: HPLC Assay

1. Instrumentation:

- High-Performance Liquid Chromatograph equipped with a UV detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Data acquisition and processing software.

2. Reagents and Materials:

- **Chlorpheniramine Hydrochloride** Reference Standard (CRS).
- Acetonitrile (HPLC grade).
- Potassium dihydrogen phosphate (analytical grade).
- Orthophosphoric acid (analytical grade).
- Water (HPLC grade).

3. Chromatographic Conditions:

- Mobile Phase: A filtered and degassed mixture of a phosphate buffer (e.g., 0.025 M potassium dihydrogen phosphate, pH adjusted to 3.0 with orthophosphoric acid) and acetonitrile in a ratio of 60:40 (v/v).[\[2\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Column Temperature: Ambient (or controlled at 25 °C).
- Detection Wavelength: 265 nm.
- Injection Volume: 20 μ L.

4. Preparation of Standard Solution:

- Accurately weigh about 25 mg of **Chlorpheniramine Hydrochloride** Reference Standard and transfer it to a 25 mL volumetric flask.
- Dissolve in and dilute to volume with the mobile phase to obtain a stock solution of approximately 1000 µg/mL.
- Further dilute this stock solution with the mobile phase to obtain a working standard solution of a suitable concentration (e.g., 100 µg/mL).

5. Preparation of Sample Solution (for Tablets):

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to about 10 mg of Chlorpheniramine and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few milliliters of the filtrate.

6. Procedure:

- Inject equal volumes of the standard and sample solutions into the chromatograph.
- Record the chromatograms and measure the peak area responses for the Chlorpheniramine peak.
- The retention time for Chlorpheniramine is typically around 4-6 minutes under these conditions.

7. Calculation: Calculate the percentage of Chlorpheniramine in the sample using the following formula:

HPLC Method Validation Data

The following tables summarize typical validation parameters for an HPLC method for Chlorpheniramine analysis.

Table 1: System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	> 3000
% RSD of Peak Area (n=6)	$\leq 2.0\%$	< 1.0%

Table 2: Method Validation Parameters

Parameter	Range	Result
Linearity	10 - 150 $\mu\text{g/mL}$	Correlation Coefficient (r^2) > 0.999
Accuracy (% Recovery)	80%, 100%, 120%	98.0% - 102.0%
Precision (% RSD)		
- Repeatability (Intra-day)	n=6	< 2.0%
- Intermediate Precision (Inter-day)	n=6	< 2.0%
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$	
Limit of Quantitation (LOQ)	$\sim 0.3 \mu\text{g/mL}$	

UV-Visible Spectrophotometry Method

UV-Vis spectrophotometry is a simple, rapid, and cost-effective method for the quantification of Chlorpheniramine in bulk and pharmaceutical dosage forms.

Experimental Protocol: UV-Vis Spectrophotometric Assay

1. Instrumentation:

- UV-Visible Spectrophotometer with a 1 cm quartz cuvette.

2. Reagents and Materials:

- **Chlorpheniramine Hydrochloride** Reference Standard (CRS).
- 0.1 N Hydrochloric Acid (HCl).

3. Method Parameters:

- Solvent: 0.1 N HCl.[1][3]
- Wavelength of Maximum Absorbance (λ_{max}): Approximately 262 nm.[3]

4. Preparation of Standard Solution:

- Accurately weigh about 10 mg of **Chlorpheniramine Hydrochloride** Reference Standard and transfer it to a 100 mL volumetric flask.
- Dissolve in and dilute to volume with 0.1 N HCl to obtain a stock solution of 100 $\mu\text{g/mL}$.
- Prepare a series of dilutions from the stock solution to construct a calibration curve (e.g., 5, 10, 15, 20, 25 $\mu\text{g/mL}$).

5. Preparation of Sample Solution (for Syrup):

- Accurately measure a volume of syrup equivalent to 10 mg of Chlorpheniramine and transfer it to a 100 mL volumetric flask.
- Add about 50 mL of 0.1 N HCl and shake well to dissolve.
- Dilute to volume with 0.1 N HCl and mix.
- Filter the solution if necessary.
- Further dilute the solution with 0.1 N HCl to obtain a concentration within the calibration curve range.

6. Procedure:

- Measure the absorbance of the standard and sample solutions at 262 nm against a 0.1 N HCl blank.
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of Chlorpheniramine in the sample solution from the calibration curve.

7. Calculation: Calculate the amount of Chlorpheniramine in the sample, taking into account the dilution factors.

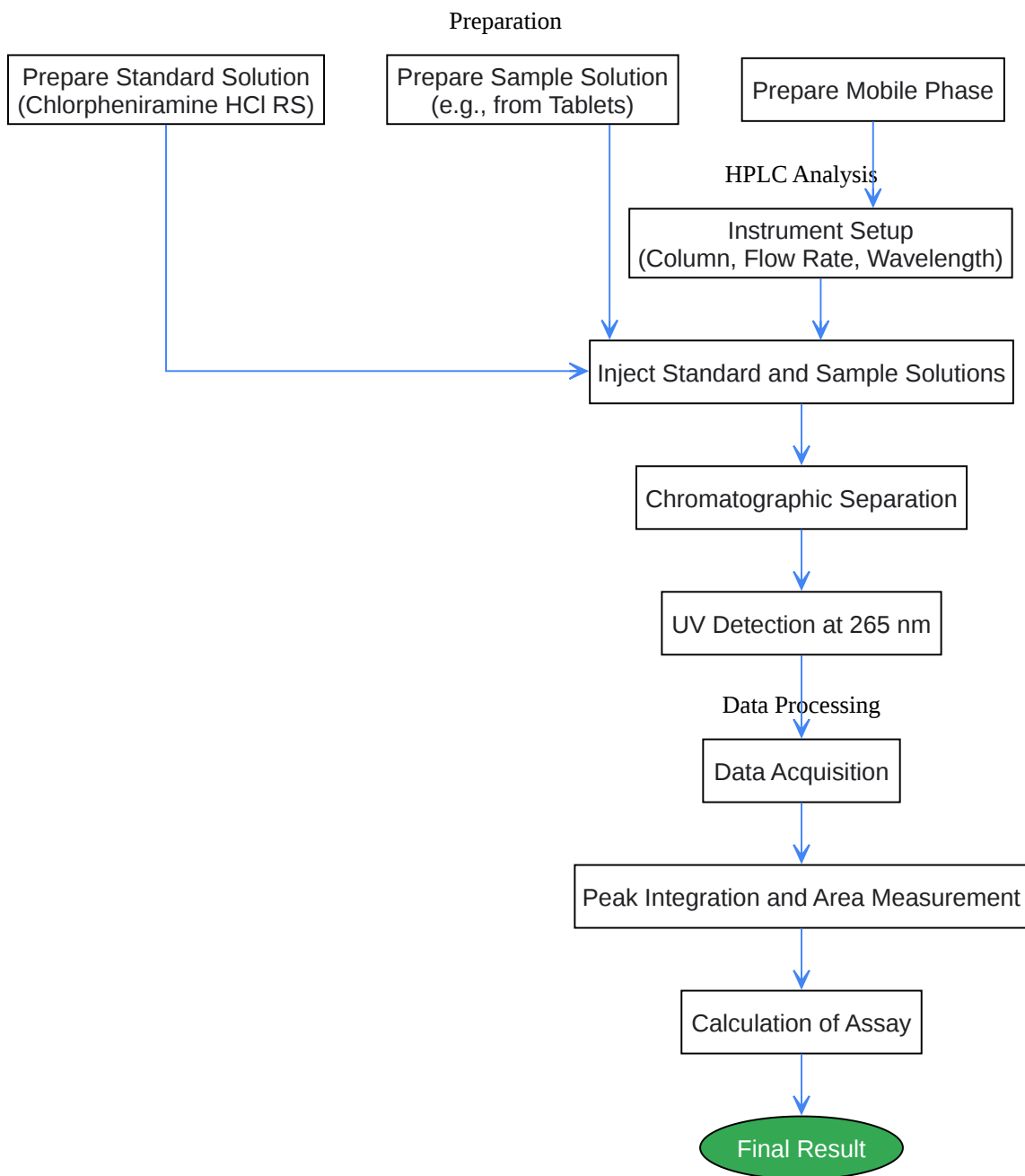
UV-Vis Spectrophotometry Method Validation Data

Table 3: Method Validation Parameters

Parameter	Range	Result
Linearity	10 - 60 µg/mL	Correlation Coefficient (r^2) > 0.999[3]
Accuracy (% Recovery)	80%, 100%, 120%	98.5% - 101.5%
Precision (% RSD)		
- Repeatability (Intra-day)	n=6	< 1.5%
- Intermediate Precision (Inter-day)	n=6	< 2.0%
Limit of Detection (LOD)	~0.5 µg/mL	
Limit of Quantitation (LOQ)	~1.5 µg/mL	

Visualizations

Experimental Workflow for HPLC Analysis

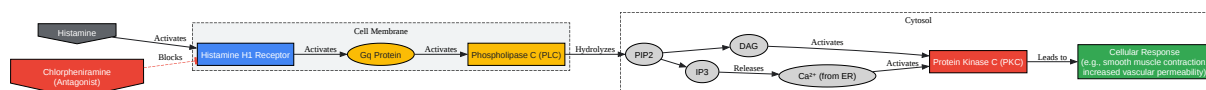


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Caption: Workflow for HPLC assay of Chlorpheniramine.

Signaling Pathway of Chlorpheniramine Action

Chlorpheniramine acts as an inverse agonist at the histamine H1 receptor, which is a G-protein coupled receptor (GPCR). By binding to the receptor, it prevents the binding of histamine and the subsequent activation of the Gq signaling pathway.



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Caption: Histamine H1 receptor signaling pathway.

Conclusion

Chlorpheniramine Hydrochloride serves as a reliable and essential reference standard for the quality control of pharmaceutical products. The HPLC and UV-Vis spectrophotometric methods described provide accurate, precise, and robust means for the quantification of Chlorpheniramine. Proper validation of these methods in accordance with regulatory guidelines is crucial to ensure the reliability of the analytical results. The provided protocols and validation data can serve as a valuable resource for researchers and analysts in the pharmaceutical industry.

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References

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